An In-depth Technical Guide to Dibenzofuran-3-carbaldehyde: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*Dibenzofuran-3-carbaldehyde*
CAS No.:	*51818-91-8*
Cat. No.:	*B1601209*

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Introduction: The Dibenzofuran Scaffold in Modern Research

The dibenzo[b,d]furan scaffold is a privileged heterocyclic system consisting of a central furan ring fused to two benzene rings. This rigid, planar, and aromatic structure is a cornerstone in various scientific domains, from materials science to medicinal chemistry.[1] While the parent dibenzofuran is a relatively stable and non-toxic compound derived from coal tar, its functionalized derivatives serve as pivotal intermediates in the synthesis of complex molecules.[1][2] The introduction of reactive functional groups, such as the aldehyde moiety in **Dibenzofuran-3-carbaldehyde**, transforms the inert scaffold into a versatile building block for constructing compounds with significant biological activities, including potential anticancer and antibacterial agents.[1] This guide provides a comprehensive technical overview of **Dibenzofuran-3-carbaldehyde**, focusing on its chemical and physical properties, synthetic methodologies, and its emerging role in drug discovery and development.

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Compound Identification and Physicochemical Properties

Precise identification and understanding the physicochemical properties of a compound are fundamental for its application in research. **Dibenzofuran-3-carbaldehyde** is a specific isomer whose properties are influenced by the electron-withdrawing nature of the formyl group at the 3-position.

Core Identification

The unambiguous identifier for **Dibenzofuran-3-carbaldehyde** is its CAS Registry Number.

Identifier	Value	Source
Chemical Name	Dibenzo[b,d]furan-3-carbaldehyde	-
CAS Number	51818-91-8	[3][4]
Molecular Formula	$C_{13}H_8O_2$	[3]
Molecular Weight	196.20 g/mol	[3]

Physical and Chemical Properties

While experimental data for **Dibenzofuran-3-carbaldehyde** is not extensively published, key properties can be predicted or inferred from data available for the parent dibenzofuran scaffold. The introduction of a polar aldehyde group is expected to increase the melting and boiling points compared to the parent compound.

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Property	Value	Notes
Physical Form	Expected to be a solid at room temperature.	Based on related structures.
Boiling Point	360.5 ± 15.0 °C	Predicted value.[3]
Density	1.289 ± 0.06 g/cm³	Predicted value.[3]
Solubility	Soluble in nonpolar organic solvents.	Based on parent compound.[1]

Spectral Characterization Data

Detailed spectral data is crucial for the unambiguous identification and quality control of synthesized compounds. While specific experimental spectra for **Dibenzofuran-3-carbaldehyde** are not widely available, the data for the closely related analog, 2-methoxydibenzo[b,d]furan-3-carbaldehyde, serves as an excellent reference for researchers to anticipate key signals and confirm the successful formylation at the 3-position.[5][6] The methoxy group in this analog is a common modification, and its electronic effects will slightly alter the chemical shifts, but the overall pattern and coupling constants provide a valuable template for structural elucidation.

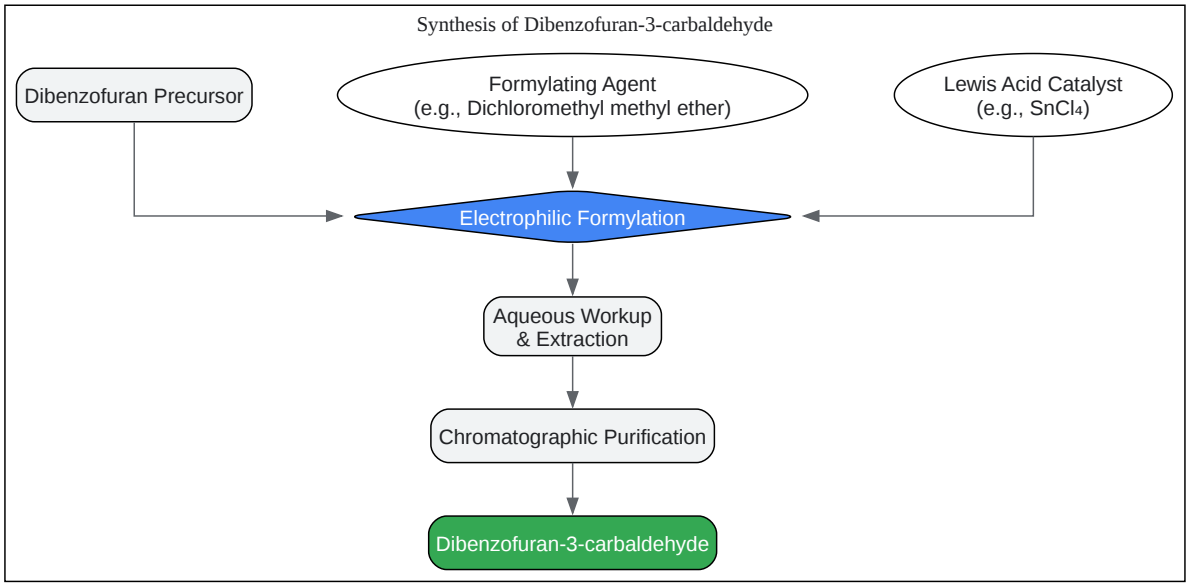
Synthesis of **Dibenzofuran-3-carbaldehyde**

The synthesis of **Dibenzofuran-3-carbaldehyde** typically involves the electrophilic formylation of the dibenzofuran core. Several methods can be employed, with the Vilsmeier-Haack and Friedel-Crafts reactions being the most common. The choice of methodology depends on the desired regioselectivity and the presence of other functional groups on the dibenzofuran starting material.

General Synthetic Workflow

The most direct route involves the formylation of a suitable dibenzofuran precursor. For instance, starting from a pre-functionalized dibenzofuran, such as a methoxy derivative, allows for regioselective introduction of the aldehyde group.[5][6]

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Caption: General workflow for the synthesis of **Dibenzofuran-3-carbaldehyde**.

Experimental Protocol: Formylation of 2-Methoxydibenzofuran

The following protocol is adapted from the successful synthesis of 2-methoxydibenzo[b,d]furan-3-carbaldehyde and illustrates a reliable method for introducing the formyl group onto the dibenzofuran nucleus.[5][6]

Objective: To synthesize 2-methoxydibenzo[b,d]furan-3-carbaldehyde via formylation.

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Materials:

- 2-Methoxydibenzofuran
- α,α-Dichloromethyl methyl ether
- Tin(IV) chloride ($SnCl_4$)
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and a dropping funnel, dissolve 2-methoxydibenzofuran (1 equivalent) in anhydrous dichloromethane.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Reagents: Add α,α-dichloromethyl methyl ether (1.2 equivalents) dropwise to the stirred solution. Following this, add tin(IV) chloride (1.2 equivalents) dropwise via the dropping funnel. The addition should be slow to control the reaction exotherm.
- Reaction: Allow the reaction mixture to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

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- Quenching: Upon completion, carefully quench the reaction by slowly adding ice-cold 1 M HCl.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the pure 2-methoxydibenzo[b,d]furan-3-carbaldehyde. The separation of isomers (1-carbaldehyde and 3-carbaldehyde) is critical and requires careful chromatography.[5]

Self-Validation: The identity and purity of the final product should be confirmed by ^{1}H NMR, ^{13}C NMR, and mass spectrometry, comparing the obtained data with literature values for the expected product.[6]

Applications in Drug Discovery and Development

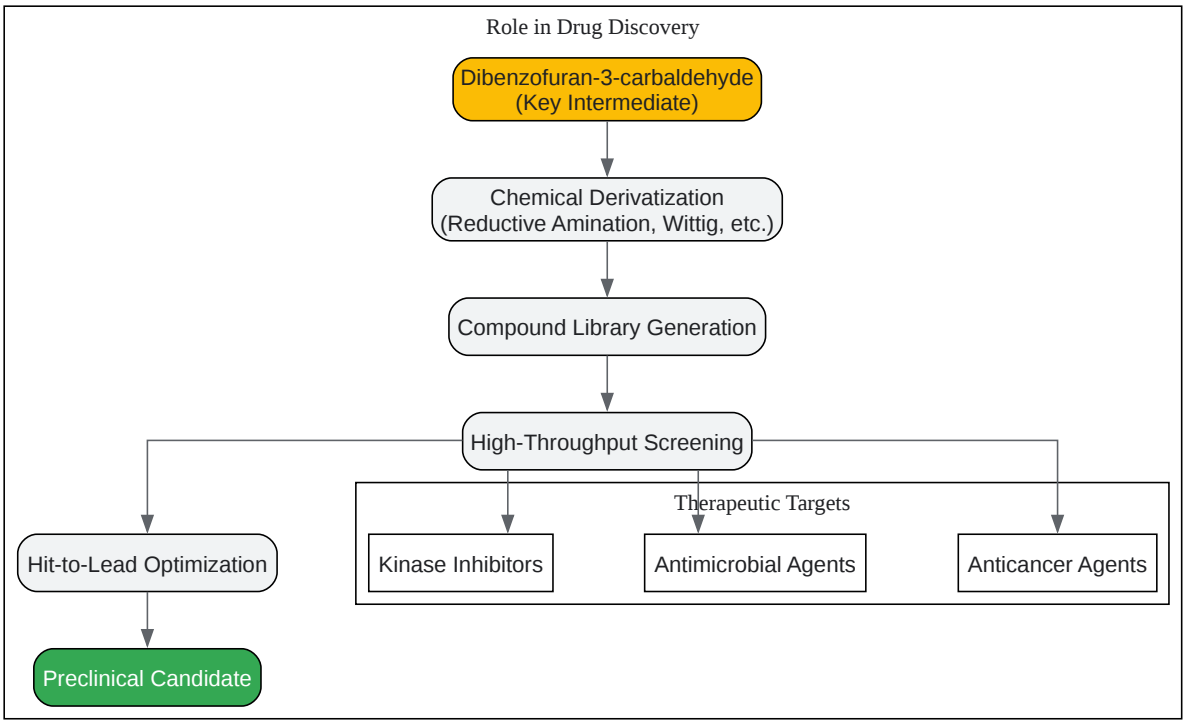
The dibenzofuran core is a recurring motif in biologically active natural products and synthetic compounds. The aldehyde functionality at the 3-position of **Dibenzofuran-3-carbaldehyde** makes it an exceptionally useful intermediate for derivatization, allowing for the exploration of a wide chemical space in drug discovery programs.

The aldehyde can readily undergo a variety of chemical transformations, including:

- Reductive amination: To introduce diverse amine-containing side chains.
- Wittig and related olefination reactions: To form carbon-carbon double bonds and extend the carbon skeleton.
- Oxidation: To form the corresponding carboxylic acid, which can be converted to amides and esters.
- Condensation reactions: To build more complex heterocyclic systems.

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These transformations allow medicinal chemists to systematically modify the structure to optimize potency, selectivity, and pharmacokinetic properties.



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Caption: Pathway from a key intermediate to potential therapeutic agents.

Safety and Handling

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Specific toxicological data for **Dibenzofuran-3-carbaldehyde** is not readily available. Therefore, it is prudent to handle this compound with the care afforded to a novel chemical substance of unknown toxicity. The safety data for the parent compound, dibenzofuran, can provide a useful, albeit preliminary, guide for handling procedures.

Hazard Category	Precautionary Measures for Dibenzofuran (Parent Compound)	Source
Acute Health Effects	Can cause skin, eye, and respiratory tract irritation.	-
Personal Protective Equipment (PPE)	Wear appropriate protective gloves, clothing, and safety goggles. Use in a well-ventilated area or with local exhaust ventilation.	-
Handling	Avoid contact with skin and eyes. Do not eat, smoke, or drink where the chemical is handled. Wash thoroughly after handling.	-
Storage	Store in tightly closed containers in a cool, well-ventilated area away from oxidizing agents.	-
Incompatibilities	Incompatible with strong oxidizing agents (e.g., perchlorates, peroxides, nitrates).	-

Disclaimer: This information is based on the parent compound, dibenzofuran. **Dibenzofuran-3-carbaldehyde** should be handled by trained professionals using appropriate safety protocols for investigational chemicals. A comprehensive, substance-specific risk assessment should be performed before use.

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Conclusion

Dibenzofuran-3-carbaldehyde, identified by CAS number 51818-91-8, is a valuable synthetic intermediate with significant potential in the field of drug discovery and development. Its straightforward synthesis via formylation of the dibenzofuran core, combined with the versatile reactivity of the aldehyde group, makes it an attractive starting point for the creation of diverse molecular libraries. While comprehensive data on its physical and toxicological properties are still emerging, the established biological relevance of the dibenzofuran scaffold underscores the importance of this compound as a key building block for future therapeutic agents. Researchers and drug development professionals are encouraged to explore the rich chemistry of this compound to unlock new avenues in medicinal chemistry.

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